

Technical Guide: 5-Chloro-1H-indole-3-carbonyl chloride

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Compound of Interest

Compound Name: 5-chloro-1H-indole-3-carbonyl chloride

Cat. No.: B8653867

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Status: Reactive Intermediate | Precursor CAS: 10406-05-0 (Carboxylic Acid)

Executive Summary

5-Chloro-1H-indole-3-carbonyl chloride is a high-value, reactive electrophilic intermediate used primarily in the synthesis of indole-based pharmaceuticals and agrochemicals. Unlike its stable precursors, this acid chloride is rarely isolated due to its moisture sensitivity and tendency to dimerize via the unprotected nitrogen (1H-position).

This guide addresses the in situ generation, stabilization, and immediate application of this compound. It is a critical scaffold in the development of synthetic cannabinoids (JWH analogs), kinase inhibitors, and indomethacin derivatives.

Chemical Identity & Properties

As a transient species, the physical properties below refer to the stable carboxylic acid precursor from which the chloride is generated, alongside the theoretical parameters of the chloride itself.

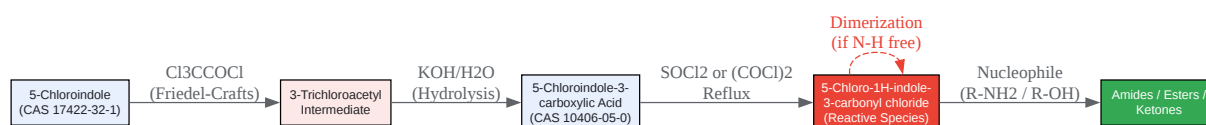
Property	Specification
Target Compound	5-Chloro-1H-indole-3-carbonyl chloride
Precursor Name	5-Chloroindole-3-carboxylic acid
Precursor CAS	10406-05-0
Related Aldehyde CAS	827-01-0 (5-Chloroindole-3-carboxaldehyde)
Molecular Formula	C ₉ H ₅ Cl ₂ NO (Chloride) / C ₉ H ₆ ClNO ₂ (Acid)
Molecular Weight	214.05 g/mol (Chloride) / 195.60 g/mol (Acid)
Reactivity Class	Acyl Halide / Electrophile
Stability	Moisture Sensitive; Prone to hydrolysis and self-acylation.[1]

Synthesis & Preparation Protocols

The synthesis of **5-chloro-1H-indole-3-carbonyl chloride** is a multi-step process. Direct chlorocarbonylation of 5-chloroindole is difficult; therefore, the most robust route proceeds via the trichloroacetyl intermediate or the aldehyde, followed by oxidation to the acid, and finally conversion to the acid chloride.

Reaction Scheme (Pathway Logic)

The following diagram illustrates the conversion of 5-chloroindole to the target acid chloride and its subsequent trapping.



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Figure 1: Synthetic pathway from 5-chloroindole to the reactive acid chloride intermediate.

Detailed Protocol: In Situ Generation

Objective: Generate **5-chloro-1H-indole-3-carbonyl chloride** for immediate coupling.

Reagents:

- 5-Chloroindole-3-carboxylic acid (1.0 eq)
- Thionyl Chloride (SOCl₂) (5.0 eq) or Oxalyl Chloride (1.5 eq) with DMF (cat.)
- Solvent: Anhydrous Dichloromethane (DCM) or Toluene.

Step-by-Step Procedure:

- Setup: Flame-dry a 2-neck round-bottom flask and equip it with a magnetic stir bar, reflux condenser, and an inert gas inlet (Ar or N₂).
- Suspension: Charge the flask with 5-chloroindole-3-carboxylic acid (CAS 10406-05-0). Add anhydrous DCM (0.2 M concentration). The acid may not fully dissolve initially.
- Activation:
 - Method A (Thionyl Chloride): Add SOCl₂ dropwise. Heat to reflux (40°C) for 2–3 hours. The suspension should clear as the acid chloride forms.
 - Method B (Oxalyl Chloride - Milder): Cool to 0°C. Add catalytic DMF (2-3 drops). Add Oxalyl Chloride dropwise. Allow to warm to RT and stir for 2 hours.
- Isolation (Optional but Risky): Evaporate volatiles under reduced pressure/inert atmosphere to obtain a yellow/tan solid. Do not expose to air.
- Coupling (Recommended): Dissolve the residue immediately in fresh anhydrous solvent and add to the solution containing the nucleophile (amine/alcohol) and a base (Et₃N or DIPEA).

Critical Technical Note: The "1H" (free NH) group presents a risk of self-acylation (polymerization) if the solution is concentrated too aggressively or stored. For high-yield applications, consider protecting the nitrogen (e.g., N-Boc, N-Tosyl) prior to acid chloride formation, then deprotecting post-coupling.

Applications in Drug Discovery

The 5-chloro-indole-3-carbonyl motif is a "privileged scaffold" in medicinal chemistry, offering specific electronic properties (due to the 5-Cl electron-withdrawing group) that modulate binding affinity and metabolic stability.

Synthetic Cannabinoids (JWH Series Analogs)

Researchers utilize this core to synthesize analogs of the JWH series (e.g., JWH-018 derivatives). The 3-carbonyl linker is essential for receptor binding (CB1/CB2).

- Mechanism: Friedel-Crafts acylation of the acid chloride with naphthalenes or benzenes.
- Impact: The 5-chloro substituent often enhances potency and alters the metabolism (blocking hydroxylation at the 5-position).

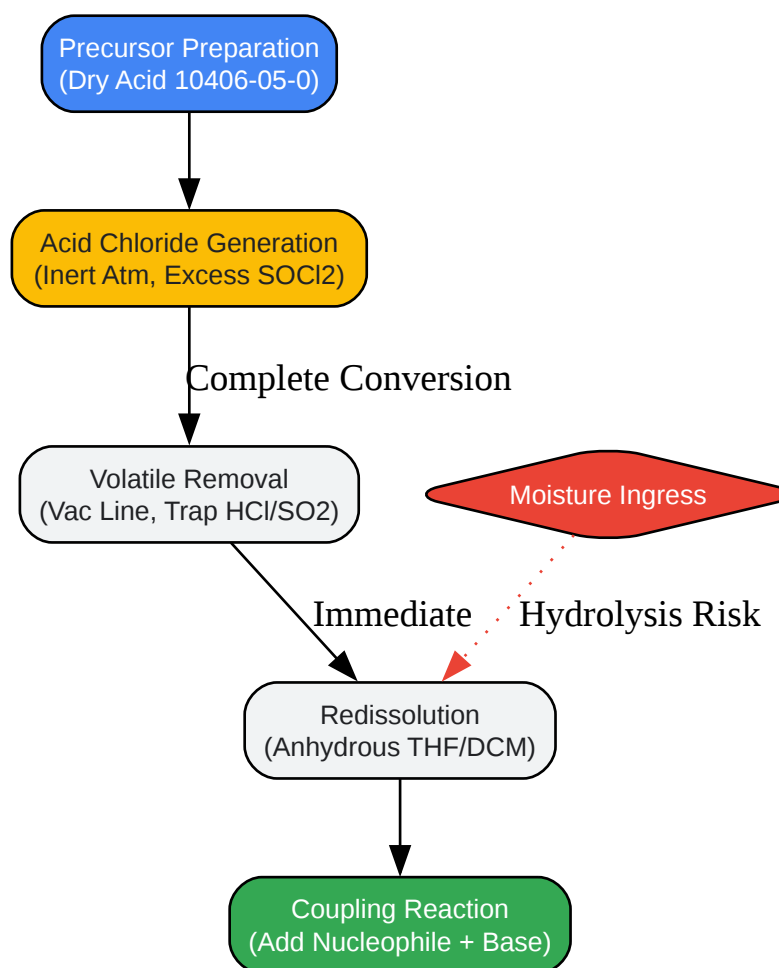
Kinase Inhibitors

Indole-3-carboxamides are potent scaffolds for kinase inhibition (e.g., JAK, VEGFR).

- Workflow: The acid chloride is reacted with heteroaryl amines.
- SAR Insight: The 5-chloro group fills hydrophobic pockets in the ATP-binding site, increasing selectivity compared to the unsubstituted indole.

Experimental Workflow Diagram

The following diagram outlines the handling logic to maintain the integrity of this moisture-sensitive intermediate during drug synthesis.



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Figure 2: Inert atmosphere workflow for handling **5-chloro-1H-indole-3-carbonyl chloride**.

Safety & Handling

- Corrosivity: The compound releases HCl upon hydrolysis. Handle in a fume hood.
- Lachrymator: Like most acid chlorides, it is a potent eye and respiratory irritant.
- Storage: Do not store. Generate ex tempore. If storage is unavoidable, keep under Argon at -20°C in a sealed Schlenk vessel.

References

- National Institutes of Health (PMC). Triphosgene and its applications in organic reactions (Alternative to Phosgene for Acid Chlorides). [\[Link\]](#)

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Sources

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